

ML395: A Potent and Selective Tool for Interrogating PLD2 Signaling

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Compound of Interest

Compound Name: ML395

Cat. No.: B15572432

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Application Notes and Protocols for Researchers

Introduction

ML395 is a potent and highly selective allosteric inhibitor of Phospholipase D2 (PLD2), a key enzyme in cellular signaling pathways. PLD2 catalyzes the hydrolysis of phosphatidylcholine (PC) to produce the second messenger phosphatidic acid (PA), which is involved in a myriad of cellular processes including vesicle trafficking, cytoskeletal organization, cell proliferation, and migration.[1] The aberrant activity of PLD2 has been implicated in various pathologies, including cancer, neurodegenerative diseases, and viral infections.

ML395 offers researchers a valuable tool to dissect the specific roles of PLD2, demonstrating over 80-fold selectivity for PLD2 over its isoform, PLD1.[2][3] Its favorable physicochemical and pharmacokinetic properties make it suitable for both in vitro and in vivo studies.[2][3] These application notes provide detailed protocols for utilizing **ML395** to investigate PLD2 function in cancer cell invasion and viral replication, along with a summary of its key characteristics.

Quantitative Data Summary

The following tables summarize the key quantitative parameters of **ML395**, facilitating experimental design and data interpretation.

Parameter	Value	Assay Type	Reference
PLD2 IC50	360 nM	Cellular	[2] [3]
PLD1 IC50	>30,000 nM	Cellular	[2] [3]
PLD2 IC50	8,700 nM	Biochemical (purified)	[2]
PLD1 IC50	>20,000 nM	Biochemical (purified)	[2]
Selectivity (PLD1/PLD2)	>80-fold	Cellular	[2] [3]
Cellular Toxicity	No toxicity observed up to 30 µM	[2]	

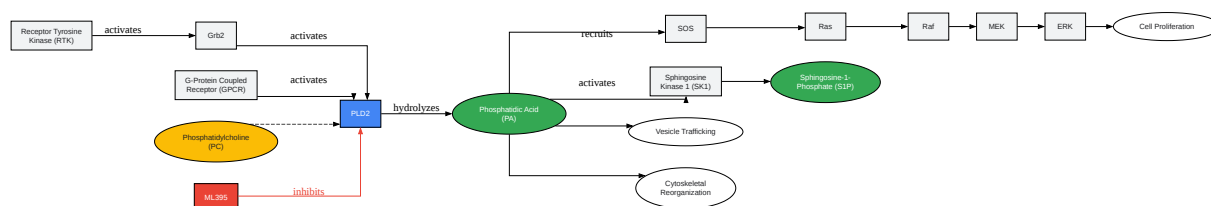
Table 1: Inhibitory Activity of **ML395**

Property	Value/Description	Reference
Mechanism of Action	Allosteric inhibitor	[2] [3]
Solubility (PBS)	>94.5 µM	[2]
Plasma Stability (Rat)	Stable (100% parent remaining after 3h at 37°C)	[2]
CNS Penetrance (Brain:Plasma Ratio)	1.48	[2]

Table 2: Physicochemical and Pharmacokinetic Properties of **ML395**

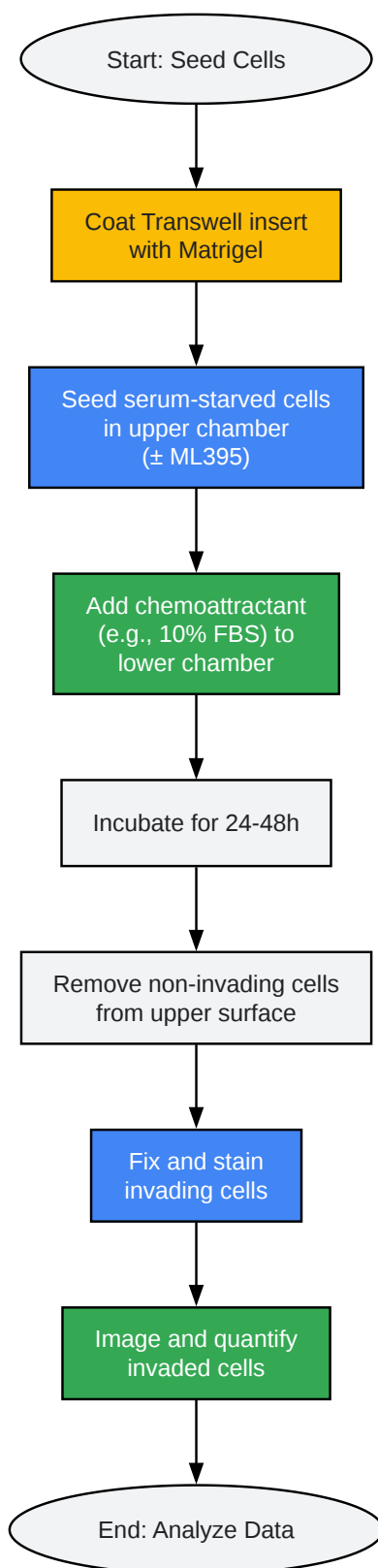
Signaling Pathways and Experimental Workflows

To visually represent the mechanisms and experimental procedures described, the following diagrams have been generated using the DOT language.



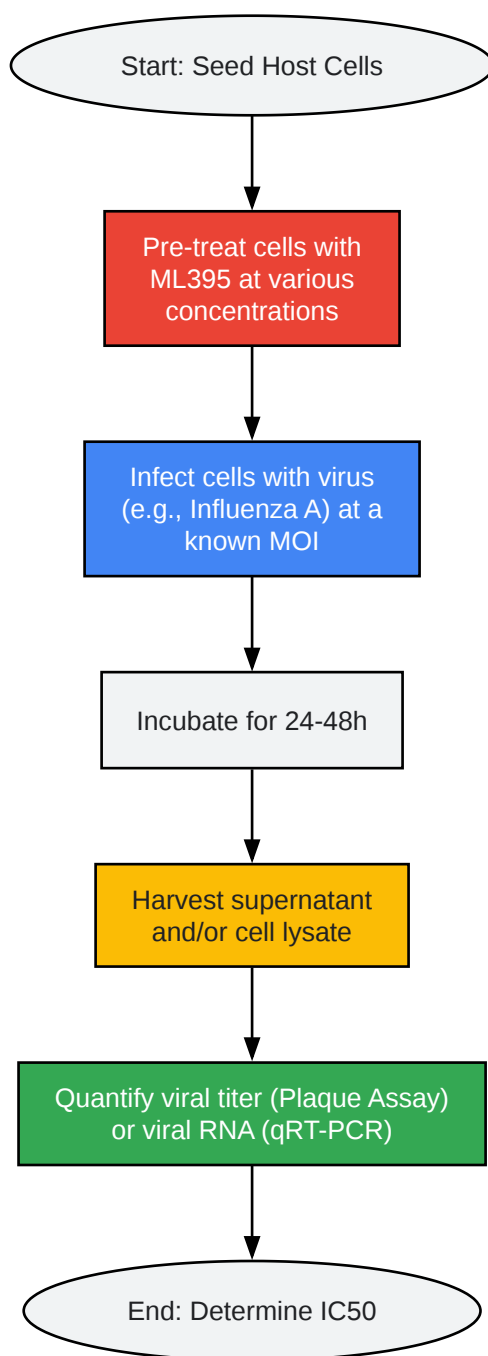
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Caption: PLD2 Signaling Pathway and Inhibition by **ML395**.



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Caption: Workflow for a Transwell Cell Invasion Assay.



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Caption: Workflow for a Viral Replication Assay.

Experimental Protocols

The following protocols provide detailed methodologies for key experiments using **ML395**.

Protocol 1: Cell Invasion Assay Using ML395

This protocol is adapted for use with highly invasive breast cancer cells, such as MDA-MB-231, but can be optimized for other cell types.

Materials:

- **ML395** (solubilized in DMSO)
- MDA-MB-231 cells (or other invasive cell line)
- Cell culture medium (e.g., DMEM with 10% FBS)
- Serum-free cell culture medium
- Matrigel Basement Membrane Matrix
- 24-well Transwell inserts (8 μ m pore size)
- Cotton swabs
- Fixation solution (e.g., 4% paraformaldehyde in PBS)
- Staining solution (e.g., 0.1% crystal violet in 20% methanol)
- Microscope with imaging capabilities

Procedure:

- Coating of Transwell Inserts:
 - Thaw Matrigel on ice.
 - Dilute Matrigel with cold, serum-free medium to a final concentration of 1 mg/mL.
 - Add 100 μ L of the diluted Matrigel solution to the upper chamber of each Transwell insert.
 - Incubate at 37°C for at least 4 hours to allow for gelation.

- Cell Preparation and Seeding:
 - Culture MDA-MB-231 cells to ~80% confluency.
 - Serum-starve the cells for 18-24 hours prior to the assay.
 - Trypsinize and resuspend the cells in serum-free medium.
 - Prepare cell suspensions containing different concentrations of **ML395** (e.g., 0.1, 1, 10 μ M) and a vehicle control (DMSO). The final DMSO concentration should be $\leq 0.1\%$.
 - Seed 5×10^4 cells in 200 μ L of the respective treatment or control suspension into the upper chamber of the Matrigel-coated Transwell inserts.
- Invasion:
 - Add 500 μ L of medium containing a chemoattractant (e.g., 10% FBS) to the lower chamber.
 - Incubate the plate at 37°C in a humidified incubator with 5% CO₂ for 24-48 hours.
- Fixation and Staining:
 - After incubation, carefully remove the medium from the upper and lower chambers.
 - Gently remove the non-invading cells from the upper surface of the membrane with a cotton swab.
 - Fix the invading cells on the lower surface of the membrane by incubating with 4% paraformaldehyde for 20 minutes at room temperature.
 - Wash the inserts twice with PBS.
 - Stain the cells with 0.1% crystal violet for 15 minutes at room temperature.
 - Gently wash the inserts with water to remove excess stain and allow them to air dry.
- Quantification:

- Image multiple random fields of the lower surface of the membrane using a microscope.
- Count the number of invaded cells per field.
- Calculate the average number of invaded cells for each treatment condition and normalize to the vehicle control.

Protocol 2: Antiviral Activity Assay Using ML395

This protocol is designed to assess the effect of **ML395** on the replication of Influenza A virus in A549 cells.

Materials:

- **ML395** (solubilized in DMSO)
- A549 cells (human lung adenocarcinoma cell line)
- Influenza A virus stock of known titer
- Cell culture medium (e.g., DMEM with 10% FBS)
- Infection medium (e.g., serum-free DMEM with TPCK-treated trypsin)
- Reagents for viral quantification (e.g., for plaque assay or qRT-PCR)

Procedure:

- Cell Seeding:
 - Seed A549 cells in a 96-well plate at a density that will result in a confluent monolayer on the day of infection.
 - Incubate at 37°C in a humidified incubator with 5% CO₂.
- Compound Treatment:
 - On the day of infection, remove the culture medium and wash the cells once with PBS.

- Prepare serial dilutions of **ML395** in infection medium. A suggested concentration range is 0.1 to 30 μM . Include a vehicle control (DMSO).
- Add 100 μL of the diluted **ML395** or vehicle control to the respective wells and incubate for 1-2 hours at 37°C.
- Viral Infection:
 - Dilute the Influenza A virus stock in infection medium to achieve a desired multiplicity of infection (MOI), for example, 0.01.
 - Remove the medium containing **ML395** and add 100 μL of the virus dilution to each well.
 - Incubate for 1 hour at 37°C to allow for viral adsorption.
- Incubation:
 - After the adsorption period, remove the virus inoculum and add 200 μL of fresh infection medium containing the same concentrations of **ML395** or vehicle control as in the pre-treatment step.
 - Incubate the plate at 37°C for 24-48 hours.
- Quantification of Viral Replication:
 - Plaque Assay: Collect the supernatant from each well and perform a plaque assay on a susceptible cell line (e.g., MDCK cells) to determine the viral titer (Plaque Forming Units/mL).
 - qRT-PCR: Alternatively, extract total RNA from the infected A549 cells and perform qRT-PCR using primers specific for a viral gene (e.g., M gene) to quantify the amount of viral RNA.
- Data Analysis:
 - Calculate the percentage of inhibition of viral replication for each concentration of **ML395** compared to the vehicle control.

- Determine the IC50 value of **ML395** for antiviral activity.

Conclusion

ML395 is a powerful and selective chemical probe for investigating the cellular functions of PLD2. Its well-characterized inhibitory profile and favorable drug-like properties enable researchers to confidently explore the role of PLD2 in a variety of biological and pathological contexts. The protocols provided herein offer a starting point for utilizing **ML395** to elucidate the intricate signaling networks governed by PLD2. As with any experimental system, optimization of these protocols for specific cell types and experimental conditions is recommended for achieving robust and reproducible results.

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References

- [1. A Next generation PLD2 inhibitor with improved physiochemical properties and DMPK profile for translational in vivo - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [2. PLD2 Inhibitor, ML395 | 1638957-17-1 \[sigmaaldrich.com\]](#)
- [3. Inhibition of MMP-3 activity and invasion of the MDA-MB-231 human invasive breast carcinoma cell line by bioflavonoids - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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